

Rheological Profiling of Pure FEFO: A Technical Guide for Advanced Formulation

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Compound of Interest

Compound Name: *Bis-(2-fluoro-2,2-dinitroethoxy)methane*

CAS No.: *17003-79-1*

Cat. No.: *B103658*

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Executive Summary & Pharmaceutical Context

FEFO (Bis(2-fluoro-2,2-dinitroethyl) formal) is a dense, energetic liquid plasticizer.^[2] While primarily known in aerospace and ordnance, its relevance in drug development lies in two niche but critical sectors:

- **Needle-Free Injection Systems:** FEFO is used to plasticize nitrocellulose or GAP-based propellants in pyrotechnic-driven jet injectors, requiring precise burn rates governed by rheology.
- **Fluorinated Excipient Modeling:** It serves as a model for high-density, high-viscosity fluorinated carriers in oxygen transport research, though its toxicity limits direct biological contact.

This guide provides the rheological baseline for pure FEFO, enabling researchers to model its flow behavior in micro-dosing pumps and casting processes.

Physicochemical & Rheological Profile

FEFO exhibits Newtonian behavior in its pure state but induces complex viscoelastic changes when blended with polymers. Its high density and polar nitro groups create significant intermolecular friction, resulting in a viscosity profile highly sensitive to temperature.

Table 1: Core Physicochemical Properties of Pure FEFO

Property	Value	Unit	Conditions	Relevance
Chemical Formula	-	-	-	Molecular Basis
Molecular Weight	336.12	g/mol	-	Diffusion/Mobility
Density	1.60 - 1.62	g/cm ³	@ 20°C	High density aids volumetric efficiency
Viscosity ()	30.5 - 45.0	mPa[3][4]·s	@ 25°C	Flowability for processing
Glass Transition ()	-28 to -30	°C	DSC	Low-temp flexibility limit
Boiling Point	Decomposes	°C	>120°C	Thermal stability limit
Refractive Index	1.448	-	@ 20°C	Optical purity check

Rheological Behavior Analysis[5]

- Newtonian Plateau: Pure FEFO shows a constant viscosity independent of shear rate () across the standard processing range () to ().

- Temperature Dependence: Follows an Arrhenius relationship.[5] A temperature drop from 25°C to 5°C results in a non-linear viscosity spike, critical for cold-chain storage of pre-loaded devices.
- Plasticizing Efficiency: When mixed with binders (e.g., Glycidyl Azide Polymer - GAP), FEFO acts as a "molecular lubricant," separating polymer chains and reducing the bulk

Experimental Protocol: "Safe-by-Design" Rheometry

Objective: Accurately measure the dynamic viscosity of FEFO while mitigating explosive hazards. Equipment: Stress-Controlled Rotational Rheometer (e.g., Anton Paar MCR or TA Instruments DHR). Geometry: 40mm or 25mm Stainless Steel Cone & Plate (Low angle: 1° or 2°).

Workflow Diagram: Rheological Characterization



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Caption: Step-by-step rheological workflow for energetic fluids, prioritizing thermal stability and minimal sample volume.

Step-by-Step Methodology

Phase 1: System Validation (Self-Validating Step)

- Calibration: Calibrate motor inertia and air bearing friction using a Newtonian standard oil (e.g., Silicone Oil 50 cP) with a known viscosity within $\pm 5\%$ of FEFO's expected range.
- Zero Gap: Perform zero-gap setting at the testing temperature (25°C) to account for thermal expansion of the steel geometry.

Phase 2: Sample Loading (Critical Safety)

- Volume Control: Using a positive displacement pipette, dispense exactly 0.3 mL (for 40mm cone) of pure FEFO onto the center of the Peltier plate. Reasoning: Overfilling causes edge failure; underfilling invalidates the calculation.
- Trimming: Lower the head to the trim position (gap + 50 μ m). Wipe excess fluid with a lint-free wipe. Lower to measurement gap.
- Solvent Trap: Install a solvent trap cover to prevent evaporation or moisture absorption (FEFO is slightly hygroscopic).

Phase 3: Measurement Profile

- Flow Curve (Shear Ramp):
 - Range:
.
 - Points: 20 points, logarithmic spacing.
 - Duration: 10 seconds per point.
 - Goal: Confirm Newtonian linearity. If viscosity drops at high shear, check for viscous heating or wall slip.
- Temperature Sweep:
 - Range: 40°C down to -10°C.
 - Rate: 1°C/min (Linear cooling).
 - Strain: Constant 5% (within Linear Viscoelastic Region).
 - Goal: Determine the activation energy of flow ().

Data Analysis & Interpretation

Viscosity Calculation

For a Newtonian fluid like pure FEFO, the shear stress (

) is proportional to shear rate (

):

Where

is the dynamic viscosity.

Temperature Dependence (Arrhenius Model)

The viscosity of FEFO follows the Arrhenius equation, allowing prediction of flow at storage conditions:

- : Viscosity at temperature

(K)

- : Pre-exponential factor
- : Activation energy of flow
- : Gas constant (8.314 J/mol·K)

Interpretation for Formulators:

- High

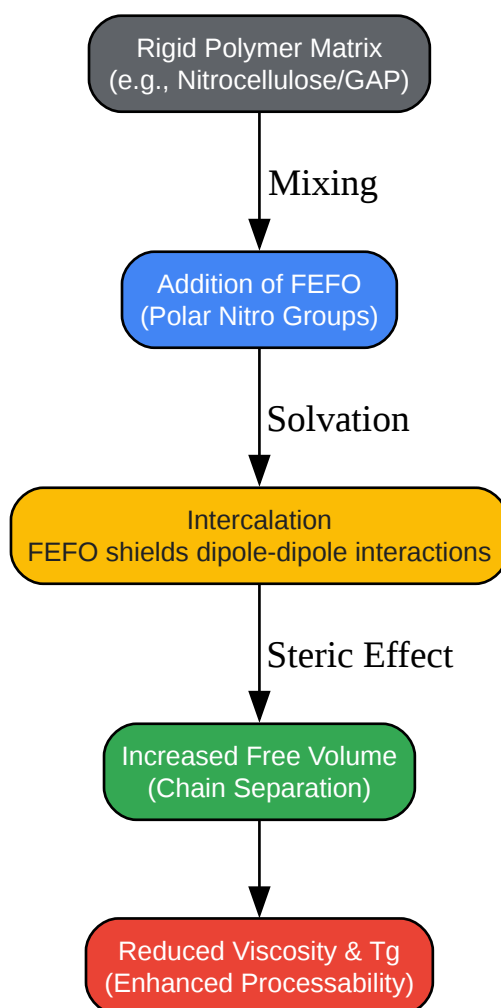
: Indicates strong sensitivity to temperature. Precise thermal control is required during the filling of drug delivery devices.

- Low

: Confirms FEFO's ability to maintain flexibility in propellant binders at stratospheric or cold-chain temperatures.

Molecular Mechanism of Plasticization

Understanding why FEFO works is crucial for formulation.



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Caption: Mechanism by which FEFO reduces the glass transition temperature and viscosity of energetic binders.

Safety & Handling (Mandatory)

- Toxicity: FEFO is a nitro-compound.[2] It is readily absorbed through the skin and is toxic. Double-gloving (Nitrile/Laminate) and a fume hood are non-negotiable.
- Explosive Hazard: While relatively insensitive compared to primary explosives, pure FEFO can detonate under high shock or rapid heating.
 - Protocol: Never heat pure FEFO above 60°C in a confined rheometer gap.

- Disposal: Dilute with acetone and incinerate via certified hazardous waste streams.

References

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